

Application Notes and Protocols: Synthesis of 2'-Methoxyacetophenone

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Compound of Interest

Compound Name: 2'-Methoxyacetophenone

Cat. No.: B1218423

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Introduction

2'-Methoxyacetophenone (CAS No. 579-74-8) is a valuable aromatic ketone characterized by a methoxy group positioned ortho to an acetyl group on a benzene ring. It serves as a crucial intermediate in the synthesis of various pharmaceuticals and is also utilized in the flavor and fragrance industry due to its distinct anisic almond phenolic aroma.^[1] This document outlines the detailed reaction conditions and experimental protocols for the synthesis of **2'-Methoxyacetophenone**, primarily focusing on the methylation of 2'-hydroxyacetophenone, a reliable and widely used method.

Reaction Scheme

The synthesis of **2'-Methoxyacetophenone** can be efficiently achieved through the methylation of 2'-hydroxyacetophenone. This ether synthesis reaction typically employs a methylating agent, such as dimethyl sulfate, in the presence of a base.^[1]

Reaction: 2'-Hydroxyacetophenone + Dimethyl Sulfate → **2'-Methoxyacetophenone**

Quantitative Data Summary

The following table summarizes the key quantitative data for the synthesis of **2'-Methoxyacetophenone** via the methylation of 2'-hydroxyacetophenone.

Parameter	Value	Reference
Reactants		
2'-Hydroxyacetophenone	300 mmol (35.2 mL)	[2]
Lithium Hydroxide Monohydrate (LiOH·H ₂ O)	590 mmol (24.8 g)	[2]
Dimethyl Sulfate	293 mmol (42 mL)	[2]
Solvent		
Tetrahydrofuran (THF)	400 mL	[2]
Reaction Conditions		
Temperature	20 °C (Room Temperature)	[2]
Reaction Time	60 hours	[2]
Product		
Yield	86%	[2]
Mass of Product	38.5 g	[2]

Experimental Protocol

This protocol details the laboratory-scale synthesis of **2'-Methoxyacetophenone** from 2'-hydroxyacetophenone.

Materials:

- 2'-Hydroxyacetophenone
- Lithium Hydroxide Monohydrate (LiOH·H₂O)
- Dimethyl Sulfate
- Tetrahydrofuran (THF)
- 2 M Sodium Hydroxide (NaOH) solution

- Diethyl ether
- Anhydrous Magnesium Sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Standard laboratory glassware for workup and purification

Procedure:

- Reaction Setup: In a suitable round-bottom flask, prepare a solution of 1-(2-hydroxy-phenyl)-ethanone (2'-Hydroxyacetophenone) (35.2 mL, 300 mmol) and $\text{LiOH}\cdot\text{H}_2\text{O}$ (24.8 g, 590 mmol) in THF (400 mL).[\[2\]](#)
- Initial Stirring: Stir the solution at room temperature (20 °C) for 1 hour.[\[2\]](#)
- Addition of Methylating Agent: Add dimethyl sulfate (42 mL, 293 mmol) to the reaction mixture.[\[2\]](#)
- Reaction Monitoring: Allow the reaction to proceed for 60 hours.[\[2\]](#) The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Solvent Removal: After the reaction is complete, remove the THF under reduced pressure.[\[2\]](#)
- Workup: Dissolve the residue in 2 M NaOH solution and extract the aqueous solution with diethyl ether.[\[2\]](#)
- Drying and Concentration: Combine the organic extracts and dry over anhydrous MgSO_4 . Filter the solution and concentrate it under reduced pressure to yield the final product, **2'-Methoxyacetophenone**.[\[2\]](#) The resulting product should be a colorless to pale yellow clear liquid.[\[1\]](#)

Alternative Synthesis Route: Friedel-Crafts Acylation

An alternative method for synthesizing methoxyacetophenone isomers is the Friedel-Crafts acylation of anisole with an acylating agent like acetyl chloride or acetic anhydride, using a Lewis acid catalyst such as anhydrous aluminum chloride.^{[3][4][5]} This reaction typically produces a mixture of ortho and para isomers, with the para-methoxyacetophenone being the major product.^{[3][5]} The separation of the **2'-methoxyacetophenone** isomer from the para isomer can be challenging.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **2'-Methoxyacetophenone** via the methylation of 2'-hydroxyacetophenone.



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